

# An In-depth Technical Guide to the Safe Handling of Triisobutyl Phosphate

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## Compound of Interest

Compound Name: *Triisobutyl phosphate*

Cat. No.: *B031779*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **triisobutyl phosphate** (TiBP), a widely used industrial chemical. Adherence to these guidelines is crucial for ensuring a safe laboratory and research environment.

## Chemical Identification and Physical Properties

**Triisobutyl phosphate**, with CAS number 126-71-6, is a colorless to pale, odorless liquid.<sup>[1]</sup> It is an organophosphorus compound with the chemical formula C<sub>12</sub>H<sub>27</sub>O<sub>4</sub>P.<sup>[2][3]</sup> TiBP is utilized in various applications, including as a plasticizer, flame retardant, defoaming agent, and solvent.<sup>[4][5]</sup>

Table 1: Physical and Chemical Properties of **Triisobutyl Phosphate**

Property	Value
Molecular Formula	C12H27O4P[2]
Molecular Weight	266.31 g/mol [6]
Appearance	Colorless to pale, odorless liquid[1]
Boiling Point	~205 °C[3][7]
Density	0.965 g/mL at 20 °C[3]
Flash Point	150 °C[3]
Vapor Pressure	0.002 hPa at 20 °C[3][7]
Solubility in Water	0.26 g/L[3][7]
Auto-ignition Temperature	430 °C[8]

## Hazard Identification and Toxicology

**Triisobutyl phosphate** is classified as a hazardous substance.[1] The primary health concerns are skin and eye irritation, and it may cause an allergic skin reaction.[9][10] There is also suspicion of it causing cancer, although there is not enough data to make a definitive assessment.[1]

Table 2: GHS Hazard Classifications and Statements

Hazard Class	Hazard Statement
Skin Sensitization, Sub-category 1B	H317: May cause an allergic skin reaction[9][10]
Skin Irritation	H315: Causes skin irritation[1]
Serious Eye Irritation	H319: Causes serious eye irritation[1]
Carcinogenicity (Suspected)	H351: Suspected of causing cancer[1]
Acute Toxicity (Oral)	H302: Harmful if swallowed[1]

Table 3: Toxicological Data

Test	Species	Route	Value
LD50	Rat	Oral	>5000 mg/kg[1]
LD50	Rabbit	Dermal	>5000 mg/kg[1]
LC50	Rat	Inhalation	>5.14 mg/L (4 hours) [1]

## Experimental Protocols

The toxicological data presented in this guide are based on standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Due to the proprietary nature of specific studies, detailed experimental methodologies are not publicly available. However, the following provides a general overview of the protocols typically employed:

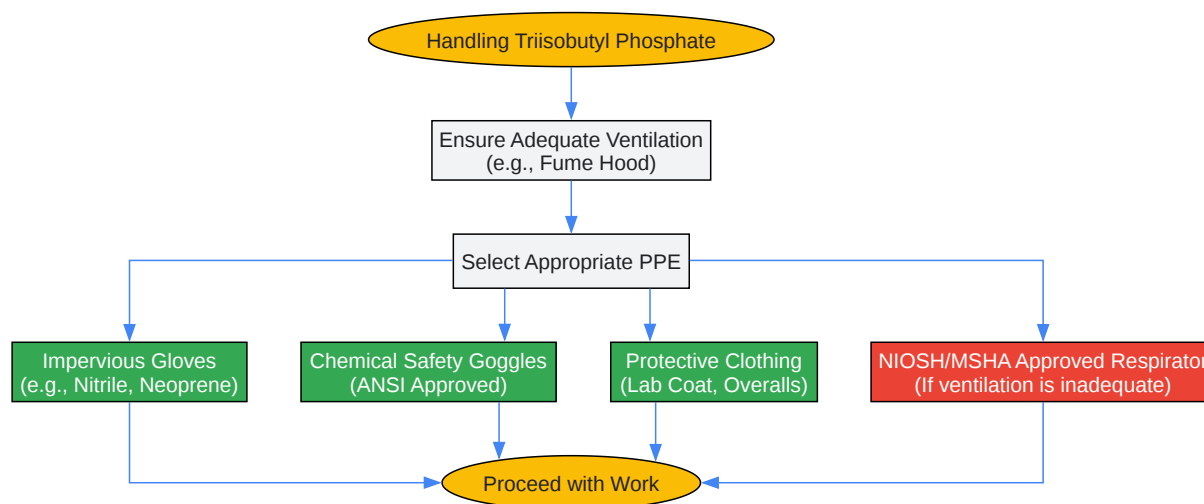
- **Acute Oral Toxicity (OECD 423):** A single dose of the substance is administered to fasted animals by gavage. The animals are observed for up to 14 days for signs of toxicity and mortality.
- **Acute Dermal Toxicity (OECD 402):** The substance is applied to a shaved area of the skin of the test animals. The site is covered with a porous gauze dressing for 24 hours. Observations for toxicity and mortality are made for up to 14 days.
- **Acute Inhalation Toxicity (OECD 403):** Animals are exposed to the substance in a chamber for a specified duration (typically 4 hours). The concentration of the substance in the air is controlled and monitored. Animals are observed for signs of toxicity and mortality during and after exposure.
- **Skin Irritation/Corrosion (OECD 404):** A small amount of the substance is applied to a shaved patch of skin and covered. The site is observed for signs of erythema and edema at specified intervals.
- **Eye Irritation/Corrosion (OECD 405):** A small amount of the substance is instilled into the conjunctival sac of one eye of the test animal. The eye is examined for signs of irritation at specified intervals.

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure to **triisobutyl phosphate**.

### 4.1. Personal Protective Equipment (PPE)

A comprehensive PPE program should be implemented for all personnel handling **triisobutyl phosphate**.



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Caption: Personal Protective Equipment Workflow for Handling TiBP.

### 4.2. Handling Procedures

- Avoid all personal contact, including inhalation of vapors or mists.<sup>[1]</sup>

- Use in a well-ventilated area.[1]
- Wash hands thoroughly after handling.[11]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[12]

#### 4.3. Storage Conditions

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[1][12]
- Keep away from ignition sources, heat, and incompatible materials such as strong oxidizing agents and strong bases.[1][2]
- Store below +30°C.[3]

## Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

#### 5.1. First-Aid Measures

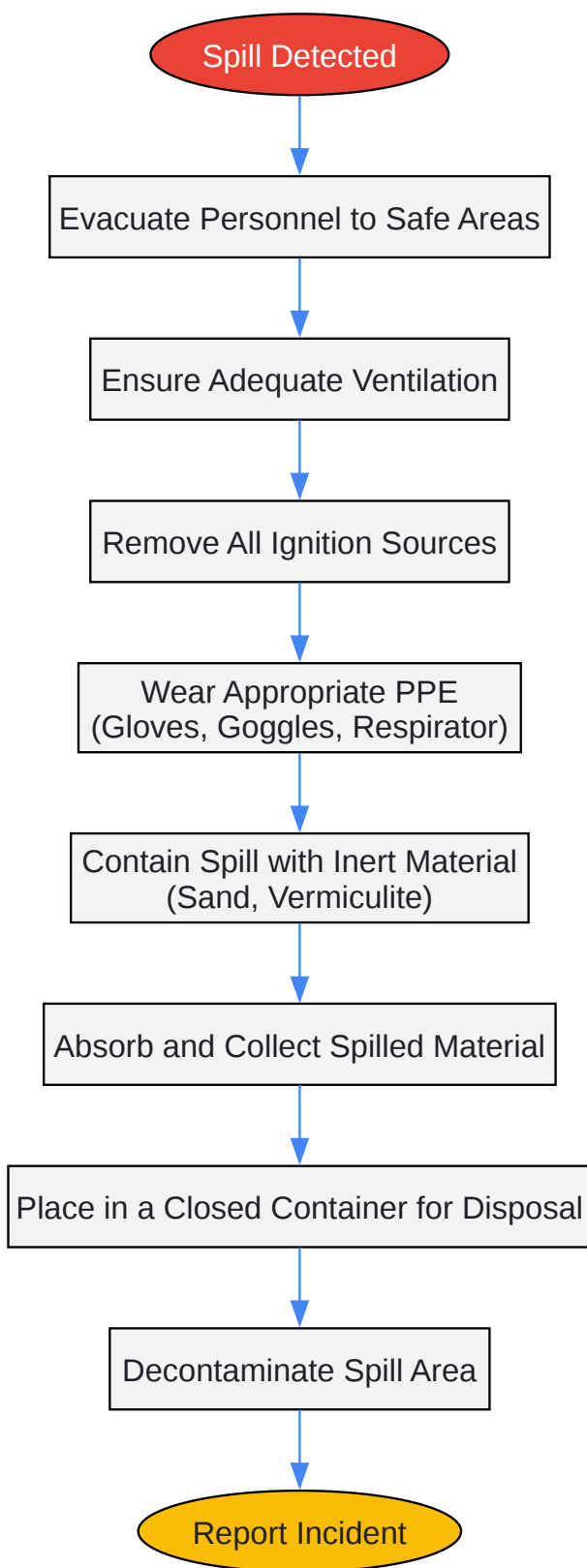
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[11]
- Skin Contact: Immediately remove all contaminated clothing. Flush skin and hair with running water and soap for at least 15 minutes. Seek medical attention if irritation or a rash occurs.[1][2][11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2][11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[9][11]

#### 5.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[9\]](#)[\[11\]](#)
- Specific Hazards: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and phosphorus oxides.[\[1\]](#)[\[11\]](#) Containers may rupture violently if heated.[\[1\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[11\]](#)

### 5.3. Accidental Release Measures

The following workflow outlines the steps for managing a **triisobutyl phosphate** spill.



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Caption: Workflow for **Triisobutyl Phosphate** Spill Response.

- Personal Precautions: Avoid breathing vapors and contact with skin and eyes.[1]
- Environmental Precautions: Prevent the product from entering drains or waterways.[9][11]
- Containment and Cleanup: Absorb the spill with inert material such as sand or vermiculite and place it in a suitable container for disposal.[2][11]

## Disposal Considerations

Dispose of **triisobutyl phosphate** and its containers in accordance with local, regional, and national regulations.[2] Contaminated materials should be treated as hazardous waste. Do not dispose of them in the environment.[9]

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Address: 3281 E Guasti Rd

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